

# A Comparative Guide to Electrochemical Impedance Spectroscopy of $\text{TiS}_2$ Electrodes

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## Compound of Interest

Compound Name: *Titanium disulfate*

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Electrochemical Impedance Spectroscopy (EIS) is a powerful, non-destructive technique used to probe the intricate electrochemical processes occurring at the electrode-electrolyte interface. For researchers working with titanium disulfide ( $\text{TiS}_2$ ) electrodes, particularly in the context of lithium-ion and sodium-ion batteries, EIS provides invaluable insights into reaction kinetics, charge transfer resistance, and ion diffusion. This guide offers a comparative overview of the EIS analysis of  $\text{TiS}_2$  electrodes, presenting typical experimental protocols and data interpretation frameworks.

## Data Presentation: Understanding the Impedance of $\text{TiS}_2$

The interpretation of EIS data for  $\text{TiS}_2$  electrodes is commonly performed by fitting the experimental data to an equivalent circuit model. This model consists of several electrical components that represent different electrochemical phenomena. A typical Nyquist plot for a  $\text{TiS}_2$  electrode exhibits a semicircle in the high-to-medium frequency region followed by a sloping line at low frequencies.

Parameter	Symbol	Electrochemical Process	Typical Behavior in TiS <sub>2</sub> Electrodes
Solution Resistance	$R_s$	Resistance of the electrolyte	The intercept of the Nyquist plot on the real axis at high frequency.
Solid Electrolyte Interphase (SEI) Resistance	$R_{sei}$	Resistance to ion migration through the SEI layer	Appears as a small semicircle at high frequencies, more prominent after initial cycling.
Double-Layer Capacitance	$C_{dl}$	Capacitance at the electrode/electrolyte interface	Associated with the high-frequency semicircle. Often modeled as a constant phase element (CPE) to account for surface inhomogeneities.
Charge Transfer Resistance	$R_{ct}$	Resistance to the electrochemical reaction at the electrode surface	The diameter of the semicircle in the medium-frequency range. A key indicator of the electrode's kinetic performance.
Warburg Impedance	$Z_w$	Impedance related to the diffusion of ions within the electrode	Appears as a 45° line in the low-frequency region of the Nyquist plot, indicative of semi-infinite diffusion. <a href="#">[1]</a>

# Experimental Protocols: A Guide to Reliable EIS Measurements

Reproducible and accurate EIS data is contingent on a well-defined experimental protocol. Below are typical methodologies for conducting EIS on  $\text{TiS}_2$  electrodes in both lithium-ion and sodium-ion battery configurations.

## Protocol 1: EIS of $\text{TiS}_2$ Electrodes in a Lithium-Ion Battery

### 1. Electrode Preparation:

- The  $\text{TiS}_2$  electrode slurry is prepared by mixing  $\text{TiS}_2$  powder (e.g., 80 wt%), a conductive agent like carbon black (e.g., 10 wt%), and a binder such as polyvinylidene fluoride (PVDF) (e.g., 10 wt%) in a solvent like N-methyl-2-pyrrolidone (NMP).
- The slurry is cast onto a current collector (e.g., copper foil), dried under vacuum at elevated temperatures (e.g.,  $120^\circ\text{C}$ ) for several hours, and then punched into circular electrodes.

### 2. Cell Assembly:

- A coin cell (e.g., CR2032) is assembled in an argon-filled glovebox.
- The cell consists of the  $\text{TiS}_2$  working electrode, a lithium metal counter and reference electrode, a separator (e.g., Celgard 2400), and an electrolyte (e.g., 1 M  $\text{LiPF}_6$  in a mixture of ethylene carbonate (EC) and dimethyl carbonate (DMC) (1:1 v/v)).

### 3. EIS Measurement:

- The assembled cell is allowed to rest for several hours to ensure proper wetting of the electrode.
- EIS is performed using a potentiostat with a frequency response analyzer module.
- The measurements are typically conducted at the open-circuit potential (OCP).

- A small AC voltage amplitude (e.g., 5-10 mV) is applied over a wide frequency range (e.g., 100 kHz to 0.01 Hz).

## Protocol 2: EIS of $\text{TiS}_2$ Electrodes in a Sodium-Ion Battery

### 1. Electrode Preparation:

- The electrode preparation is similar to that for lithium-ion batteries, with the active material being  $\text{TiS}_2$ .

### 2. Cell Assembly:

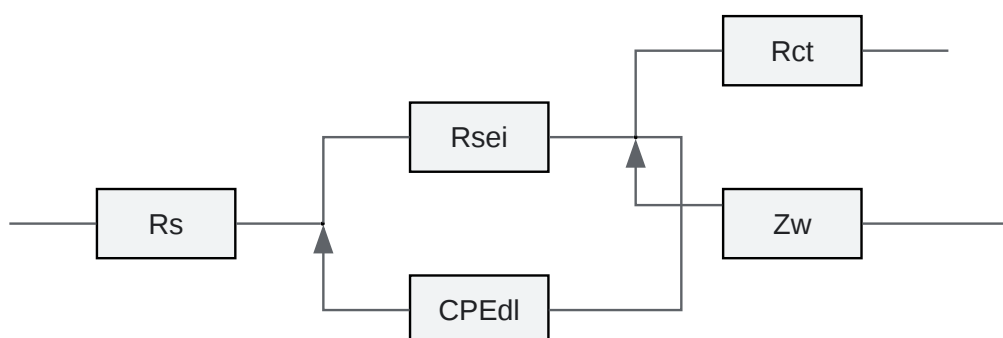
- A coin cell is assembled with the  $\text{TiS}_2$  working electrode, a sodium metal counter and reference electrode, a glass fiber separator, and an electrolyte suitable for sodium-ion batteries (e.g., 1 M  $\text{NaClO}_4$  in a mixture of propylene carbonate (PC) with a fluoroethylene carbonate (FEC) additive).

### 3. EIS Measurement:

- The EIS measurement parameters are similar to those for the lithium-ion battery setup, with the frequency range and AC amplitude being key parameters to optimize for the specific system.

## Mandatory Visualizations

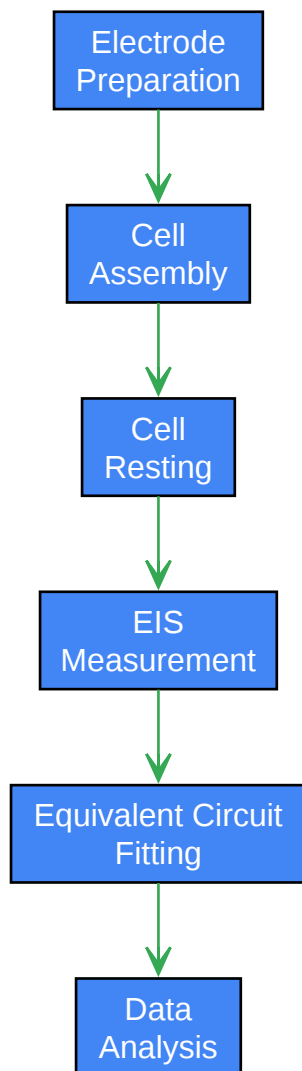
### Equivalent Circuit Model for $\text{TiS}_2$ Electrodes



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Caption: A common equivalent circuit model for  $\text{TiS}_2$  electrodes.

## Experimental Workflow for EIS of $\text{TiS}_2$ Electrodes



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Caption: Workflow for EIS analysis of  $\text{TiS}_2$  electrodes.

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## References

- 1. researchgate.net [researchgate.net]
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